

An In-Depth Technical Guide to Anhydromethylenecitric Acid: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: *Anhydromethylenecitric acid*

CAS No.: 144-16-1

Cat. No.: B047813

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Anhydromethylenecitric acid, systematically known as 5-Oxo-1,3-dioxolane-4,4-diacetic acid, is a dicarboxylic acid derivative of citric acid. Its unique cyclic acetal structure, formed from the condensation of citric acid and formaldehyde, imparts distinct chemical properties that make it a valuable building block in organic synthesis and a molecule of interest in medicinal chemistry. [1] This guide provides a comprehensive overview of the synthesis, chemical characteristics, and key applications of **anhydromethylenecitric acid**, with a focus on its role in the synthesis of the siderophore vibrioferrin and as a precursor for potential HIV reverse transcriptase inhibitors.

Chemical Properties and Structure

Anhydromethylenecitric acid is a white crystalline solid with the chemical formula $C_7H_8O_7$ and a molecular weight of 204.13 g/mol. [2] Its structure features a five-membered dioxolane

ring fused to a central quaternary carbon, which is also attached to two acetic acid moieties.

Table 1: Physicochemical Properties of **Anhydromethylenecitric Acid**

Property	Value	Reference(s)
CAS Number	144-16-1	[2][3]
Molecular Formula	C ₇ H ₈ O ₇	[2]
Molecular Weight	204.13 g/mol	[2]
IUPAC Name	2-[4-(carboxymethyl)-5-oxo-1,3-dioxolan-4-yl]acetic acid	[1]
Synonyms	Anhydromethylenecitric acid, 5-Oxo-1,3-dioxolane-4,4-diacetic acid, Methylenecitric acid	[3]
Appearance	Colorless needles	[4]
Melting Point	153-156 °C	[4]

The presence of two carboxylic acid groups and a lactone-like dioxolane ring makes **anhydromethylenecitric acid** a versatile molecule for chemical transformations.[1]

Synthesis of Anhydromethylenecitric Acid

The synthesis of **anhydromethylenecitric acid** typically starts from citric acid. While detailed protocols are not widely available in commercial literature, the synthesis of its anhydride derivative provides insight into its preparation.

Synthesis of 5-Oxo-1,3-dioxolane-4,4-diacetic Anhydride

A key derivative of **anhydromethylenecitric acid** is its anhydride, which serves as an intermediate in the synthesis of other compounds like vibrioferrin.[4]

Experimental Protocol:

- To a stirred solution of 4,4-(5-oxo-1,3-dioxolane)diacetic acid (**anhydromethylenecitric acid**) and N,N-dimethylaniline in chloroform, add phosphorus oxychloride dropwise at room temperature.
- Stir the mixture at room temperature and then cool to 0°C.
- Collect the resulting precipitate by filtration.
- Wash the precipitate with chloroform.
- Recrystallize the crude product from ethyl acetate to yield 5-Oxo-1,3-dioxolane-4,4-diacetic anhydride as colorless needles.[4]

Diagram 1: Synthesis of 5-Oxo-1,3-dioxolane-4,4-diacetic Anhydride

Caption: Reaction scheme for the synthesis of the anhydride derivative.

Spectroscopic Characterization

While a complete set of spectral data for **anhydromethylenecitric acid** is not readily available in public databases, characterization data for its anhydride derivative has been reported.

5-Oxo-1,3-dioxolane-4,4-diacetic Anhydride:

- Infrared (IR) Spectroscopy (Nujol): 1810, 1780, 1220, 1060 cm^{-1} [4]
- ^1H Nuclear Magnetic Resonance (NMR) Spectroscopy (60 MHz, DMSO- d_6): δ 3.38 (4H, s), 5.64 (2H, s)[4]

The IR spectrum shows characteristic strong carbonyl stretching bands for the anhydride group at 1810 and 1780 cm^{-1} . The ^1H NMR spectrum displays two singlets, corresponding to the four protons of the two acetic acid methylene groups and the two protons of the methylene group in the dioxolane ring.

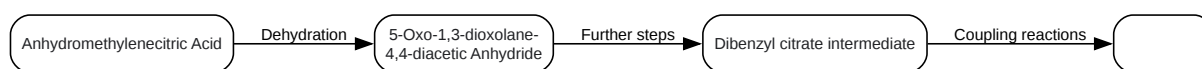
Applications in Research and Drug Development

Anhydromethylenecitric acid serves as a crucial starting material and building block in the synthesis of complex molecules with biological activity.

Synthesis of Vibrioferrin

Vibrioferrin is a siderophore, a high-affinity iron-chelating compound, produced by the bacterium *Vibrio parahaemolyticus*. The total synthesis of vibrioferrin utilizes **anhydromethylenecitric acid** as a precursor to the central citrate moiety of the molecule.[4] The synthesis involves the conversion of **anhydromethylenecitric acid** to its anhydride, which is then further elaborated to form the core structure of vibrioferrin. The determination of the absolute configuration of the citrate part of vibrioferrin was achieved through this synthetic route.[4]

Diagram 2: Role of **Anhydromethylenecitric Acid** in Vibrioferrin Synthesis



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Caption: Simplified workflow for vibrioferrin synthesis.

Precursor for HIV Reverse Transcriptase Inhibitors

Anhydromethylenecitric acid is also utilized as a building block for the synthesis of lipophilic isosteres of nucleoside triphosphates. These molecules are designed as potential inhibitors of HIV reverse transcriptase, a critical enzyme in the life cycle of the human immunodeficiency virus.[5] The rationale behind this application lies in modifying the structure of natural nucleosides to create analogues that can compete with the natural substrates of the reverse transcriptase enzyme, thereby inhibiting viral replication.

Potential as an Aconitase Inhibitor

Some commercial suppliers list **anhydromethylenecitric acid** as a potent and specific inhibitor of the enzyme aconitase (aconitate hydratase).[1] Aconitase is a key enzyme in the tricarboxylic acid (TCA) cycle, responsible for the isomerization of citrate to isocitrate. By acting as a substrate analog, **anhydromethylenecitric acid** could potentially bind to the active site of aconitase and disrupt the TCA cycle. This property would make it a valuable tool for studying cellular bioenergetics, mitochondrial function, and metabolic stress. However, primary research literature to substantiate this claim is not readily available.

Conclusion

Anhydromethylenecitric acid is a specialized chemical with significant potential in synthetic and medicinal chemistry. Its role as a precursor in the total synthesis of the siderophore vibrioferrin is well-established, and its application as a building block for potential HIV inhibitors highlights its relevance in drug discovery. While further research is needed to fully elucidate its biological activities, such as its potential as an aconitase inhibitor, the unique structural features of **anhydromethylenecitric acid** make it a compound of considerable interest for researchers and drug development professionals.

References

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